

Technical Support Center: Optimizing (Rac)-Etavopivat Dosage for In Vitro Experiments

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Compound of Interest

Compound Name: (Rac)-Etavopivat

Cat. No.: B10829266

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the use of **(Rac)-Etavopivat** in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **(Rac)-Etavopivat**?

A1: **(Rac)-Etavopivat** is a small molecule allosteric activator of Pyruvate Kinase-R (PKR).[1] PKR is a key enzyme in the glycolytic pathway. By activating PKR, Etavopivat stimulates the conversion of phosphoenolpyruvate to pyruvate, which has two main downstream effects in red blood cells (RBCs): a decrease in the concentration of 2,3-diphosphoglycerate (2,3-DPG) and an increase in the production of adenosine triphosphate (ATP).[2][3] The reduction in 2,3-DPG leads to an increased affinity of hemoglobin for oxygen, which can inhibit the polymerization of sickle hemoglobin.[2] The increase in ATP helps maintain the integrity and deformability of the RBC membrane.[2]

Q2: What is the recommended starting concentration for in vitro experiments with Etavopivat?

A2: The optimal concentration of Etavopivat will vary depending on the cell type and the specific experimental endpoint. Based on available data, a good starting point for dose-response experiments is a range from 0.1 μM to 20 μM .

- The half-maximal effective concentration (EC₅₀) for PKR activation in purified human red blood cells has been reported to be approximately 113 nM (0.113 μM).
- In ex vivo studies with human red blood cells from sickle cell disease patients, a concentration of 20 μM for 4 hours was shown to improve hemoglobin-oxygen affinity and reduce the point of sickling.
- In vitro studies on cytochrome P450 (CYP) inhibition have used concentrations up to 300 μM .

We recommend performing a dose-response curve to determine the optimal concentration for your specific cell line and assay.

Q3: How should I prepare and store Etavopivat stock solutions?

A3: Etavopivat is soluble in dimethyl sulfoxide (DMSO). It is recommended to prepare a high-concentration stock solution (e.g., 10 mM) in DMSO. This stock solution can then be diluted in your cell culture medium to the final desired concentration. Ensure that the final concentration of DMSO in your cell culture medium is low enough to not affect cell viability, typically below 0.5%, with some cell lines being sensitive to concentrations as low as 0.1%.

For storage, vendor information suggests that a DMSO stock solution of Etavopivat can be stored at -20°C for up to one month or at -80°C for up to six months. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Troubleshooting Guides

Issue 1: I am not observing the expected biological effect (e.g., increased ATP, decreased 2,3-DPG) after treating my cells with Etavopivat.

Possible Cause	Suggested Solution
Sub-optimal Drug Concentration	Perform a dose-response experiment with a wider range of Etavopivat concentrations (e.g., 0.01 μ M to 50 μ M) to determine the optimal concentration for your specific cell type and experimental conditions.
Inappropriate Incubation Time	Optimize the incubation time. Effects on ATP and 2,3-DPG levels can be time-dependent. Try a time-course experiment (e.g., 4, 8, 12, 24 hours) to identify the optimal duration of treatment.
Cell Line Insensitivity	The cell line you are using may have low expression of Pyruvate Kinase-R (PKR) or may not rely heavily on the glycolytic pathway for its energy metabolism. Consider using a positive control cell line known to respond to PKR activators, such as primary red blood cells or an erythroid progenitor cell line.
Compound Degradation	Ensure that your Etavopivat stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles. Prepare fresh dilutions in cell culture medium for each experiment.
Assay-related Issues	Verify the accuracy and sensitivity of your ATP or 2,3-DPG measurement assay. Use appropriate positive and negative controls for the assay itself. See the detailed experimental protocols below for guidance.

Issue 2: I am observing high variability between my experimental replicates.

Possible Cause	Suggested Solution
Inconsistent Cell Seeding	Ensure a homogenous single-cell suspension before seeding. Use a calibrated pipette and consider allowing the plate to sit at room temperature for a few minutes before placing it in the incubator to promote even cell distribution.
Edge Effects in Microplates	Wells on the periphery of the plate are more susceptible to evaporation, which can alter the effective concentration of Etavopivat. Avoid using the outer wells for experimental samples and instead fill them with sterile PBS or media.
Inaccurate Pipetting of Compound	When preparing serial dilutions of Etavopivat, ensure thorough mixing at each step. For low volume additions to wells, use calibrated pipettes and ensure the tip is placed below the surface of the media.
Fluctuations in Incubator Conditions	Ensure your incubator provides a stable environment with consistent temperature and CO2 levels, as these can impact cell metabolism.

Quantitative Data Summary

The following table summarizes key quantitative data for the in vitro use of **(Rac)-Etavopivat** based on available literature.

Parameter	Value	Cell Type/System	Reference
EC50 for PKR Activation	113 nM	Purified human red blood cells	
Effective Concentration	20 μ M (for 4 hours)	Human red blood cells (SCD)	
Concentration Range in CYP Inhibition Assay	10 μ M - 300 μ M	Recombinant human CYP enzymes	
Stock Solution Solvent	DMSO	N/A	
Stock Solution Storage	-20°C (1 month), -80°C (6 months)	N/A	
Recommended Final DMSO Concentration	< 0.5%	General cell culture	

Detailed Experimental Protocols

Protocol 1: Non-Radioactive Pyruvate Kinase-R (PKR) Activity Assay

This protocol describes a coupled enzyme assay to measure PKR activity in cell lysates. The production of pyruvate by PKR is coupled to the oxidation of NADH by lactate dehydrogenase (LDH), which can be monitored by the decrease in absorbance at 340 nm.

Materials:

- Cell lysis buffer (e.g., 50 mM HEPES pH 7.5, 100 mM KCl, 5 mM MgCl₂, 1 mM DTT, protease inhibitors)
- Assay Buffer (50 mM HEPES, pH 7.5)
- Phosphoenolpyruvate (PEP) solution (e.g., 25 mM in Assay Buffer)
- ADP solution (e.g., 50 mM in Assay Buffer)

- NADH solution (e.g., 10 mM in Assay Buffer)
- Lactate Dehydrogenase (LDH) (e.g., 1000 units/mL)
- 96-well UV-transparent microplate
- Microplate spectrophotometer capable of reading absorbance at 340 nm

Procedure:

- Cell Lysate Preparation:
 - Culture cells to the desired density and treat with various concentrations of Etavopivat or vehicle control for the desired time.
 - Harvest cells and wash with cold PBS.
 - Lyse the cells in ice-cold lysis buffer.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Collect the supernatant (cytosolic fraction) and determine the protein concentration using a standard method (e.g., BCA assay).
- Assay Reaction:
 - Prepare a master mix containing Assay Buffer, PEP, NADH, and LDH. The final concentrations in the well should be optimized, but a starting point could be: 1 mM PEP, 0.2 mM NADH, and 5-10 units/mL LDH.
 - Add the master mix to the wells of the 96-well plate.
 - Add a standardized amount of cell lysate (e.g., 10-20 µg of total protein) to each well.
 - Incubate the plate at 37°C for 5-10 minutes to allow the temperature to equilibrate.
 - Initiate the reaction by adding ADP to each well (e.g., to a final concentration of 2 mM).
- Data Acquisition:

- Immediately after adding ADP, place the plate in the microplate reader.
- Measure the decrease in absorbance at 340 nm every 30 seconds for 10-15 minutes.
- Data Analysis:
 - Calculate the rate of NADH oxidation ($\Delta A_{340}/\text{min}$) from the linear portion of the curve.
 - PKR activity can be expressed as units/mg of protein, where one unit is the amount of enzyme that catalyzes the oxidation of 1 μmol of NADH per minute.

Protocol 2: Intracellular ATP Measurement using a Luciferase-Based Assay

This protocol outlines the measurement of intracellular ATP levels using a commercially available luciferin-luciferase-based assay kit.

Materials:

- Cells treated with Etavopivat or vehicle control.
- Commercial ATP Assay Kit (containing ATP assay buffer, D-luciferin, and luciferase).
- Opaque-walled 96-well microplate suitable for luminescence measurements.
- Luminometer.

Procedure:

- Cell Preparation:
 - Seed cells in an opaque-walled 96-well plate at a density appropriate for your cell line.
 - Allow cells to adhere and grow overnight.
 - Treat cells with a range of Etavopivat concentrations or vehicle control for the desired duration.
- ATP Assay:

- Prepare the ATP detection reagent according to the manufacturer's instructions (typically involves mixing the buffer, luciferin, and luciferase).
- Equilibrate the plate and the ATP detection reagent to room temperature.
- Add a volume of ATP detection reagent equal to the volume of cell culture medium in each well (e.g., add 100 μ L of reagent to 100 μ L of medium).
- Mix the contents of the wells by gentle shaking on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition:
 - Measure the luminescence of each well using a luminometer.
- Data Analysis:
 - Generate an ATP standard curve using known concentrations of ATP.
 - Determine the ATP concentration in your samples by interpolating from the standard curve.
 - Normalize the ATP concentration to the cell number or total protein concentration.

Protocol 3: Intracellular 2,3-Diphosphoglycerate (2,3-DPG) Measurement

This protocol describes the measurement of 2,3-DPG using a commercially available enzymatic assay kit.

Materials:

- Red blood cells or other cell types treated with Etavopivat or vehicle control.
- Commercial 2,3-DPG Assay Kit.

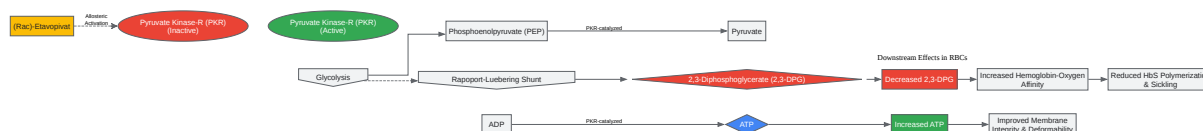
- Perchloric acid (for deproteinization).
- Potassium carbonate (for neutralization).
- Spectrophotometer or microplate reader capable of measuring absorbance at 340 nm.

Procedure:

- Sample Preparation (Deproteinization):
 - Harvest cells and wash with cold PBS.
 - Immediately after treatment, lyse the cells and deproteinize the sample by adding an equal volume of ice-cold perchloric acid (e.g., 0.6 M).
 - Vortex vigorously and incubate on ice for 10 minutes.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a new tube.
- Neutralization:
 - Neutralize the acidic supernatant by adding potassium carbonate. Monitor the pH until it reaches ~7.0.
 - Centrifuge to pellet the potassium perchlorate precipitate.
 - Use the neutralized supernatant for the assay.
- Enzymatic Assay:
 - Follow the specific instructions provided with the commercial 2,3-DPG assay kit. This typically involves incubating the sample with a reaction mixture containing enzymes that lead to the reduction of NADP⁺ to NADPH, which can be measured by the increase in absorbance at 340 nm.
- Data Analysis:

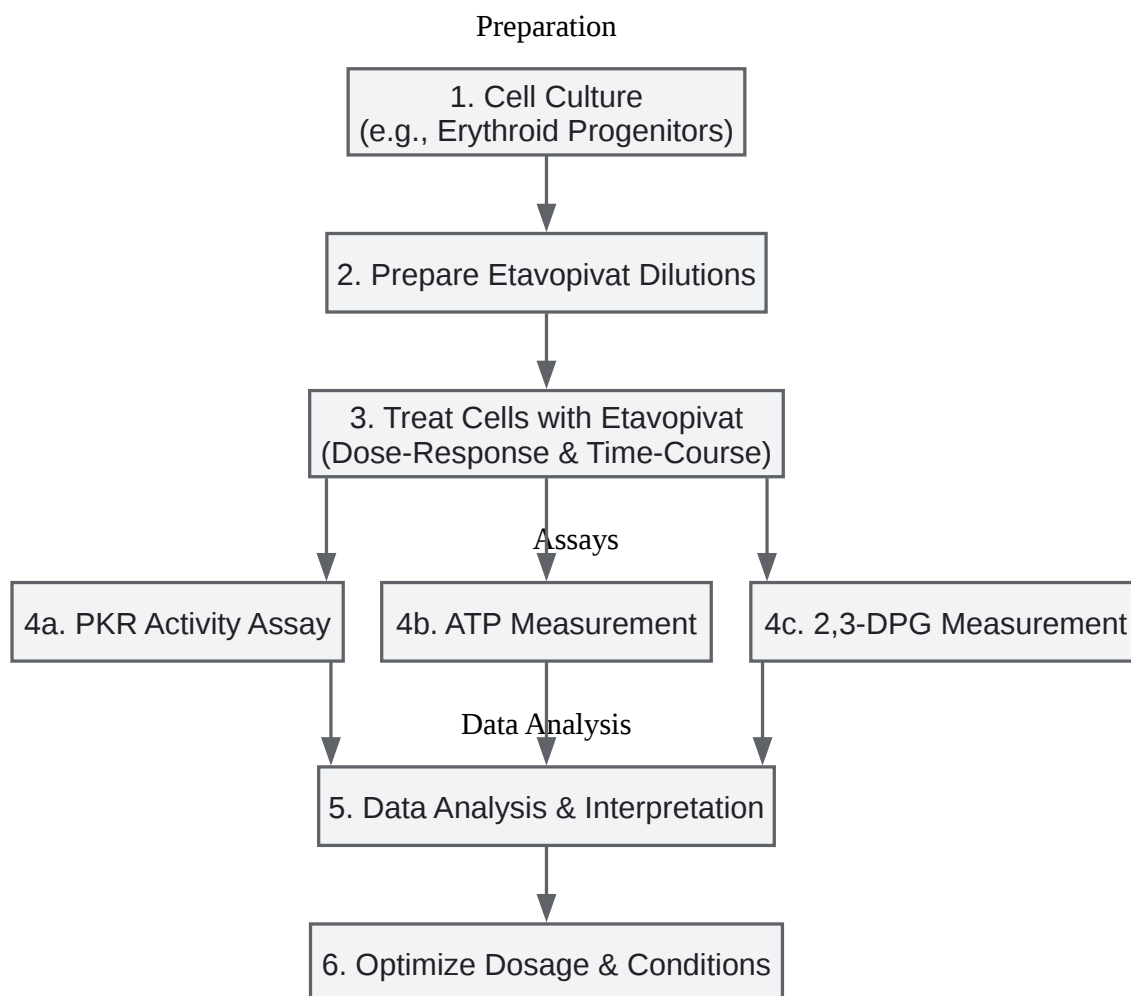
- Calculate the change in absorbance at 340 nm.
- Determine the concentration of 2,3-DPG in your samples using a standard curve prepared with known concentrations of 2,3-DPG.
- Normalize the 2,3-DPG concentration to the cell number or hemoglobin content (for RBCs).

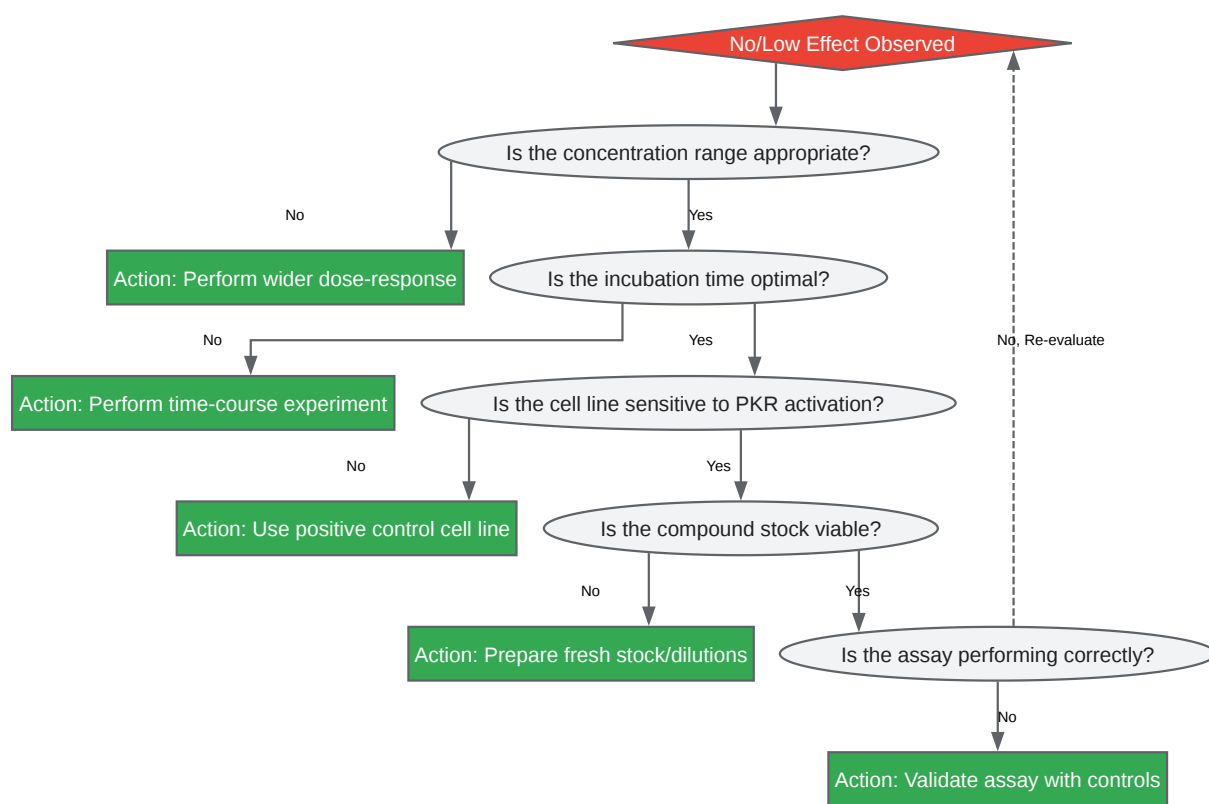
Visualizations



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Caption: Signaling pathway of **(Rac)-Etavopivat** in red blood cells.





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References

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